

what is SU11752 used for in research

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: SU-11752

Cat. No.: S548525

Get Quote

The Identified Role of SU11752

SU11752 is identified in the scientific literature as a research compound that inhibits the **DNA-dependent protein kinase (DNA-PK)** [1].

DNA-PK is a key enzyme in the **non-homologous end joining (NHEJ)** pathway, one of the main mechanisms cells use to repair DNA double-strand breaks [2]. The inhibition of DNA-PK is a significant area of study in cancer research, as it can prevent cancer cells from repairing the DNA damage induced by treatments like radiation therapy or certain chemotherapies, thereby sensitizing them to these treatments [3] [4].

Comparison with Other DNA-PK Inhibitors

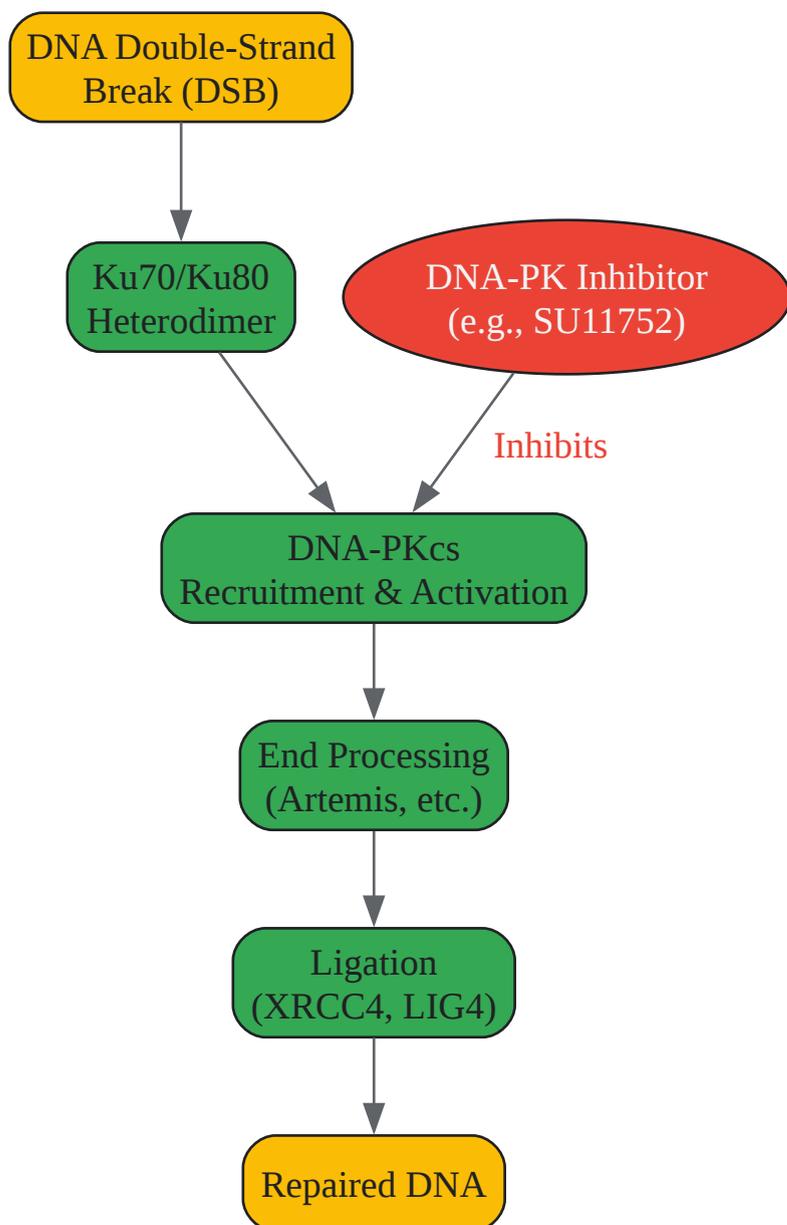
The search results mention several other DNA-PK inhibitors but do not provide comparative data for SU11752. The table below summarizes the limited information available on SU11752 alongside other inhibitors for context.

Inhibitor Name	Primary Target	Mentioned Research Context
SU11752	DNA-PK [1]	Cited as an inhibitor; no further details on potency or use [1].

Inhibitor Name	Primary Target	Mentioned Research Context
NU7441	DNA-PK [1]	Preclinical studies show it sensitizes cells to ionizing radiation and DNA-damaging drugs [1].
KU-60648	DNA-PKcs (DNA-PK catalytic subunit) [2]	Used in preclinical studies to explore radio/chemo-sensitization [2].

General Research Context and Suggested Search Strategies

While specific protocols for SU11752 are unavailable in the current search, DNA-PK inhibitor research generally follows established pathways. The diagram below outlines the typical NHEJ pathway and the theoretical point of inhibition for compounds like SU11752.



[Click to download full resolution via product page](#)

To find the detailed technical information you require, I suggest the following approaches:

- **Use Specialized Scientific Databases:** Direct searches on **PubMed** or **Google Scholar** for the term "SU11752" may yield original research articles. The brief mention in the search results comes from a 2009 paper [1], which could serve as a starting point to find more recent studies that cite it.
- **Consult Chemical Compound Databases:** Websites like **PubChem** or **ChemSpider** provide chemical structures, properties, and may list biological assay data or link to scientific publications for SU11752.
- **Refine Your Search Query:** Using more specific terms, such as "**SU11752 DNA-PK inhibitor**" or "**SU11752 mechanism of action**", might help narrow down the results to more relevant technical

documents.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Clinical importance of DNA repair inhibitors in cancer therapy [link.springer.com]
2. Role of DNA-dependent protein kinase catalytic subunit in ... [tcr.amegroups.org]
3. DNA damage response signaling pathways and targets for ... [pmc.ncbi.nlm.nih.gov]
4. Altering DNA Repair to Improve Radiation Therapy [frontiersin.org]

To cite this document: Smolecule. [what is SU11752 used for in research]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548525#what-is-su11752-used-for-in-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com